

Chemical Structure Properties of 4-Chloro-6-(4-ethoxyphenyl)pyrimidine

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Compound of Interest

Compound Name: 4-Chloro-6-(4-ethoxyphenyl)pyrimidine

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Executive Summary

4-Chloro-6-(4-ethoxyphenyl)pyrimidine is a pivotal heterocyclic intermediate in modern medicinal chemistry. Belonging to the class of 4,6-disubstituted pyrimidines, this molecule serves as a "privileged scaffold"—a molecular framework capable of providing ligands for diverse biological targets. Its significance lies in its dual functionality: the 4-chlorine atom acts as a highly reactive electrophilic handle for nucleophilic aromatic substitution (

) or transition-metal-catalyzed cross-couplings, while the 6-(4-ethoxyphenyl) moiety provides a stable, lipophilic anchor that often engages in hydrophobic interactions or hydrogen bonding within protein active sites (e.g., kinase ATP-binding pockets).

This guide provides a comprehensive technical analysis of its structural properties, synthetic pathways, and reactivity profile, designed to support researchers in optimizing lead generation and hit-to-lead campaigns.

Chemical Identity & Physical Properties[1][2][3][4][5]

Nomenclature and Identifiers[1]

- IUPAC Name: **4-Chloro-6-(4-ethoxyphenyl)pyrimidine**^[1]
- Molecular Formula:
- Molecular Weight: 234.68 g/mol
- Structural Class: Halo-aryl-pyrimidine

Physicochemical Properties (Predicted & Analog-Based)

The following data are synthesized from experimental values of structural analogs (e.g., 4-chloro-6-(4-methoxyphenyl)pyrimidine) and computational models.

Property	Value / Description	Significance
Physical State	White to pale yellow crystalline solid	Typical for halogenated biaryl systems.
Melting Point	105–115 °C (Predicted)	Indicates stable crystal lattice; suitable for solid handling.
LogP (Calculated)	3.2 – 3.6	Moderate lipophilicity; suggests good membrane permeability but requires polar solvents for reactions.
Solubility	DMSO, DMF, , Chloroform	High solubility in aprotic polar solvents; poor water solubility.
pKa (Conj. Acid)	~1.5 – 2.0 (Pyrimidine N)	The ring is weakly basic due to electron-withdrawing chlorine and nitrogen.
H-Bond Acceptors	3 (2 Pyrimidine N, 1 Ether O)	Key interaction points for kinase hinge binding.

Structural Analysis & Electronic Properties^{[7][8]}

Electronic Distribution

The pyrimidine ring is inherently electron-deficient (

-deficient), similar to nitrobenzene, making it susceptible to nucleophilic attack.

- **C4-Position (Electrophilic):** The carbon atom bonded to chlorine is highly electrophilic. The inductive effect (-I) of the chlorine and the resonance withdrawal by the ring nitrogens (positions 1 and 3) activate this position for displacement.
- **C6-Position (Stabilizing):** The 4-ethoxyphenyl group acts as a donor. The ethoxy group () is a strong -donor to the phenyl ring, which in turn conjugates with the pyrimidine. This resonance donation slightly attenuates the electrophilicity of the pyrimidine ring compared to 4,6-dichloropyrimidine, but the C4-Cl remains sufficiently reactive for

Steric Considerations

The ethoxy group at the para position of the phenyl ring adds molecular length and lipophilic bulk. In drug design, this extension often probes "back pockets" of enzymes or improves metabolic stability compared to a methoxy group (blocking metabolic demethylation).

Synthetic Pathways[2][9][10]

The most robust synthesis of **4-Chloro-6-(4-ethoxyphenyl)pyrimidine** utilizes a Suzuki-Miyaura cross-coupling strategy. This method is preferred over cyclocondensation (e.g., chalcone + amidine) due to higher regiocontrol and milder conditions.

Primary Route: Regioselective Suzuki Coupling

Reaction: 4,6-Dichloropyrimidine + 4-Ethoxyphenylboronic acid

Product

- **Regioselectivity:** Since 4,6-dichloropyrimidine is symmetric (

), the first substitution is statistically controlled. However, once the first aryl group is installed, the second chlorine becomes slightly less reactive due to the electron-donating nature of the aryl group, preventing double addition if stoichiometry is controlled (1.0 - 1.1 equivalents of boronic acid).

Experimental Protocol (Standardized)

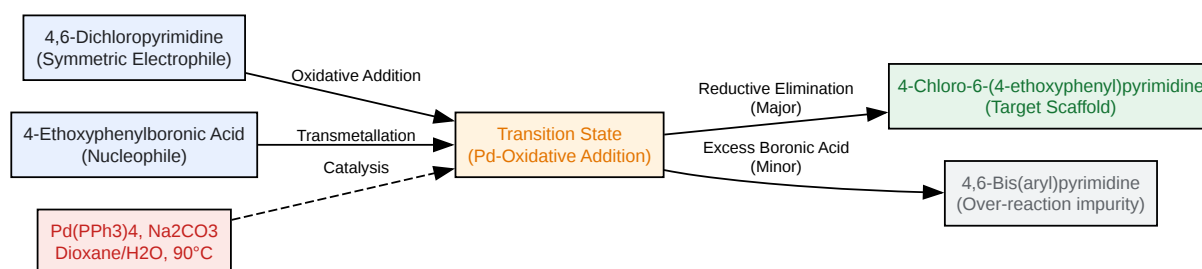
Objective: Synthesis of **4-Chloro-6-(4-ethoxyphenyl)pyrimidine** on 10 mmol scale.

- Reagents:
 - 4,6-Dichloropyrimidine (1.49 g, 10 mmol)
 - 4-Ethoxyphenylboronic acid (1.66 g, 10 mmol)
 - Catalyst:
(5 mol%) or
(3 mol%)
 - Base:
(2.0 M aqueous, 10 mL) or
(3 eq)
 - Solvent: 1,4-Dioxane (40 mL) or Toluene/EtOH (4:1)
- Procedure:
 - Step 1: Charge a round-bottom flask with 4,6-dichloropyrimidine, boronic acid, and solvent. Degas with

or Ar for 15 minutes.
 - Step 2: Add the catalyst and base solution under inert atmosphere.
 - Step 3: Heat to 80–90 °C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.
Note: Avoid prolonged reflux to minimize bis-coupling.

- Step 4: Cool to RT, dilute with water, and extract with EtOAc (mL).
- Step 5: Wash combined organics with brine, dry over , and concentrate.
- Step 6: Purify via silica gel column chromatography (Gradient: 0-20% EtOAc in Hexanes).
- Validation:
 - ¹H NMR (CDCl₃): Look for pyrimidine singlets (C2-H ~8.9 ppm, C5-H ~7.6 ppm) and the characteristic ethoxy pattern (quartet ~4.1 ppm, triplet ~1.4 ppm).

Visualization: Synthetic Workflow



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Figure 1: Palladium-catalyzed cross-coupling workflow for the regioselective synthesis of the target scaffold.

Reactivity Profile & Applications

The utility of **4-Chloro-6-(4-ethoxyphenyl)pyrimidine** lies in its ability to undergo orthogonal functionalization.

Nucleophilic Aromatic Substitution ()

The C4-chlorine is an excellent leaving group.

- Amination: Reaction with primary/secondary amines (using or DIPEA in DMSO/n-BuOH) yields 4-amino-6-arylpyrimidines. This is the primary route to kinase inhibitors (e.g., mimicking the adenine hinge binding).
- Etherification: Reaction with alkoxides () yields 4-alkoxy-6-arylpyrimidines.

Metal-Catalyzed Couplings

If is sluggish (e.g., with weak nucleophiles), the C4-Cl can participate in further Pd-catalyzed reactions:

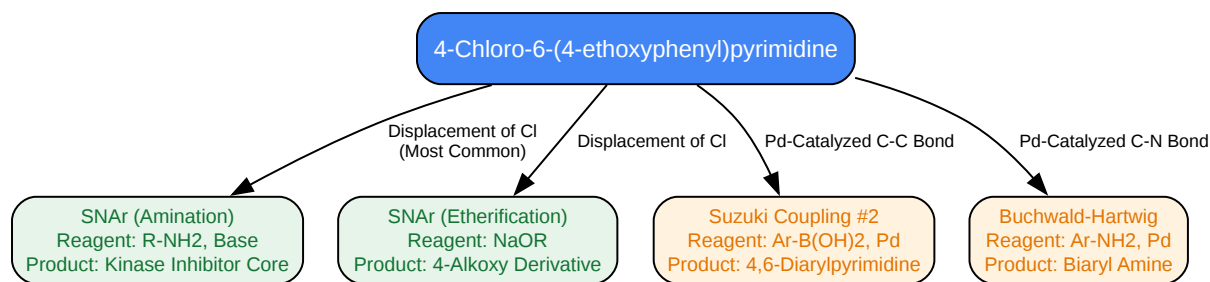
- Suzuki: To install a second aryl group (4,6-diarylpyrimidines).
- Buchwald-Hartwig: For C-N bond formation with aryl amines.
- Sonogashira: To install alkyne linkers.

Biological Applications

This scaffold is prevalent in:

- Tyrosine Kinase Inhibitors (TKIs): Targeting EGFR, VEGFR-2, and PDGFR. The pyrimidine N1/N3 often accept H-bonds from the kinase hinge region (e.g., Met790 in EGFR).
- Antimicrobial Agents: 4,6-Diarylpyrimidines have shown efficacy against Candida species.
- TGR5 Agonists: Used in metabolic disorder research.

Visualization: Reactivity Map



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Figure 2: Divergent reactivity profile of the scaffold, highlighting pathways to bioactive chemical space.

References

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